

Essential Guide to the Proper Disposal of Z-Homophe-OH

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Compound of Interest

Compound Name: Z-Homophe-OH

Cat. No.: B556137

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For researchers, scientists, and professionals in drug development, the safe and compliant disposal of laboratory chemicals is a critical aspect of operational safety and environmental responsibility. This guide provides essential, step-by-step procedures for the proper disposal of **Z-Homophe-OH**, an amino acid derivative. While specific hazard classification for **Z-Homophe-OH** is not readily available, it is prudent to handle it as a chemical substance requiring professional disposal, following established laboratory safety protocols.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is imperative to wear appropriate Personal Protective Equipment (PPE). This includes:

- Safety glasses with side shields
- Chemical-resistant gloves (e.g., nitrile)
- A laboratory coat

Disposal activities should be conducted in a well-ventilated area, such as a chemical fume hood, to minimize the potential for inhalation of any dust or aerosols.

Key Data Summary

While a comprehensive Safety Data Sheet (SDS) with detailed quantitative data for **Z-Homophe-OH** is not publicly available, the following information has been compiled from

various sources.

Property	Value	Reference
Chemical Name	Z-Homophe-OH; (S)-2-(Z-amino)-4-phenylbutyric acid	[1]
CAS Number	127862-89-9	[1][2]
Molecular Formula	C18H19NO4	[1][3]
Molecular Weight	313.35 g/mol	[1][3]
Appearance	Solid (form may vary)	
Hazard Classification	Not explicitly classified in available public documents. Treat as a chemical waste.	

Step-by-Step Disposal Protocol

The recommended method for the disposal of **Z-Homophe-OH** is through a licensed and reputable chemical waste disposal company. This ensures compliance with federal, state, and local environmental regulations.

- Waste Segregation and Collection:
 - Solid Waste: Collect pure, uncontaminated **Z-Homophe-OH** waste in a dedicated, sealable container appropriate for solid chemical waste.[4]
 - Contaminated Materials: Any items that have come into contact with the compound, such as weighing paper, gloves, or wipes, should be collected in a separate, sealed container labeled as chemical waste.[4][5]
- Container Labeling:
 - Clearly label the waste container with the full chemical name: "**Z-Homophe-OH**" and its CAS number: "127862-89-9".[6] The words "HAZARDOUS WASTE" should also be included on the label.[6]

- Temporary Storage:
 - Store the sealed waste container in a designated chemical waste accumulation area.^{[4][5]}
This area should be secure, well-ventilated, and away from incompatible materials.^{[4][5]}
- Professional Disposal:
 - Arrange for the collection and disposal of the waste through your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal service.^{[4][5]}
- Documentation:
 - Maintain accurate records of the amount of **Z-Homophe-OH** disposed of and the date of disposal.^[5] Retain all documentation, including waste manifests, provided by the disposal vendor for your records.^[5]

Under no circumstances should this chemical be poured down the drain or disposed of in regular trash.^[7]

Spill Management

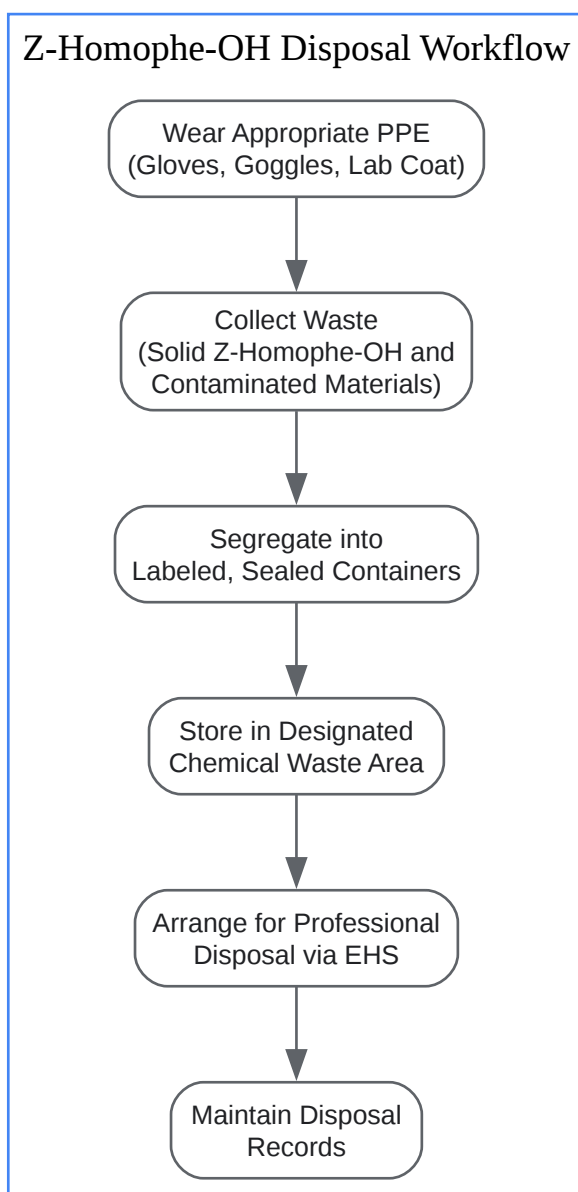
In the event of a spill, follow these procedures:

- Small Spills:
 - Restrict access to the spill area.^[5]
 - Wearing appropriate PPE, carefully sweep up the solid material to avoid generating dust.^[5]
 - Place the collected material and any contaminated cleaning supplies into a sealed container labeled for chemical waste.^[5]
 - Clean the spill area with a damp cloth, and dispose of the cloth as contaminated waste.^[7]
- Large Spills:

- Evacuate the immediate area and restrict access.[5]
- Immediately notify your institution's EHS department or emergency response team.[5]
- Ensure the area is well-ventilated, if safe to do so.[5]

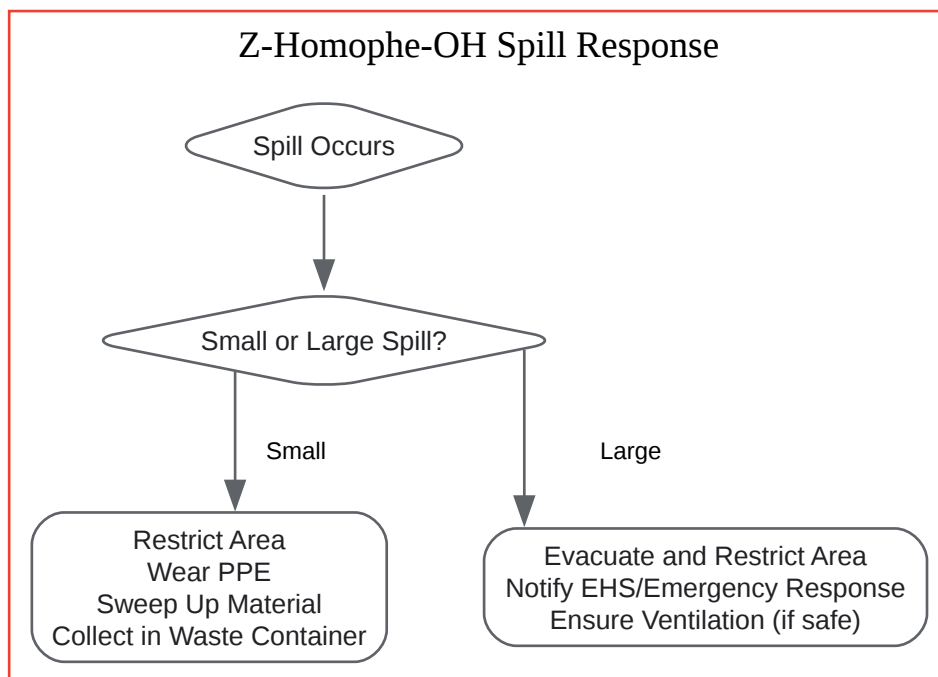
Disposal Workflow and Spill Response Diagrams

The following diagrams illustrate the logical flow for the proper disposal of **Z-Homophe-OH** and the response to a spill.



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Workflow for the proper disposal of **Z-Homophe-OH**.



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Logical flow for responding to spills of **Z-Homophe-OH**.

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